

# A Comprehensive Technical Review of 8-Fluoro-2-methylquinolin-4-ol

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## Compound of Interest

Compound Name: 8-Fluoro-2-methylquinolin-4-ol

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## Abstract

**8-Fluoro-2-methylquinolin-4-ol** is a fluorinated heterocyclic compound belonging to the quinoline family. Quinoline derivatives are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and applications in organic electronics.<sup>[1][2]</sup> The introduction of a fluorine atom can enhance metabolic stability, binding affinity, and overall pharmacological profiles of molecules.<sup>[2]</sup> This technical guide provides a comprehensive review of the available information on **8-Fluoro-2-methylquinolin-4-ol**, including its chemical properties, synthesis, and potential biological activities based on related compounds. While specific experimental data for this compound is limited in publicly available literature, this document aims to serve as a foundational resource by summarizing its known attributes and providing inferred knowledge from structurally similar molecules.

## Chemical and Physical Properties

**8-Fluoro-2-methylquinolin-4-ol**, with the CAS number 5288-22-2, is a quinoline derivative characterized by a fluorine atom at the 8-position, a methyl group at the 2-position, and a hydroxyl group at the 4-position.<sup>[1]</sup> It is a pale cream to pale brown powder or crystal with a purity typically greater than 98%.<sup>[1]</sup>

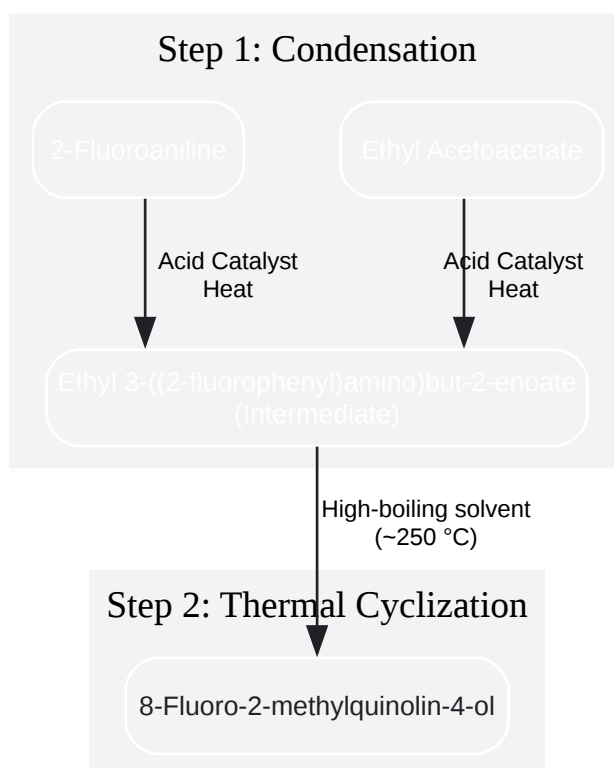
Property	Value	Reference
CAS Number	5288-22-2	[1]
Molecular Formula	C10H8FNO	[1][3]
Molecular Weight	177.18 g/mol	[1][3]
IUPAC Name	8-fluoro-2-methylquinolin-4-ol	
Synonyms	8-Fluoro-4-hydroxy-2-methylquinoline, 8-Fluoro-2-methyl-4-quinolinol	[1]
Appearance	Pale cream to pale brown powder/crystal	[1]
Melting Point	230 °C – 236 °C	[1]
Purity	>98%	[1]

## Synthesis

The synthesis of **8-Fluoro-2-methylquinolin-4-ol** can be achieved via the Conrad-Limpach reaction, a well-established method for the synthesis of 4-hydroxyquinolines.[4] This involves the condensation of an aniline with a  $\beta$ -ketoester followed by thermal cyclization.

## Proposed Synthetic Pathway

The synthesis of **8-Fluoro-2-methylquinolin-4-ol** is proposed to proceed in two main steps starting from 2-fluoroaniline and ethyl acetoacetate.[3]



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Proposed synthetic pathway for **8-Fluoro-2-methylquinolin-4-ol**.

## Experimental Protocol (Adapted from a similar synthesis)

The following protocol is adapted from the gram-scale production of the structurally related 6,8-Difluoro-2-methylquinolin-4-ol and is expected to be applicable for the synthesis of **8-Fluoro-2-methylquinolin-4-ol**.<sup>[4]</sup>

Step 1: Condensation to form Ethyl 3-((2-fluorophenyl)amino)but-2-enoate

- Combine 2-fluoroaniline (1 equivalent), ethyl acetoacetate (1 equivalent), and ethanol in a round-bottom flask.
- Add a catalytic amount of a suitable acid (e.g., concentrated HCl).
- Reflux the mixture for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).

- After completion, allow the mixture to cool to room temperature.
- Remove the ethanol under reduced pressure to obtain the crude intermediate oil. This intermediate is often used in the next step without further purification.

#### Step 2: Thermal Cyclization to form **8-Fluoro-2-methylquinolin-4-ol**

- In a three-neck flask equipped for high temperatures, heat a high-boiling solvent (e.g., Dowtherm A) to approximately 250 °C.
- Slowly add the crude intermediate from Step 1 to the hot solvent.
- Maintain the temperature at ~250 °C for 30-60 minutes.
- Allow the reaction mixture to cool to below 100 °C, which should cause the product to precipitate.
- Filter the solid product using a Büchner funnel.
- Wash the collected solid with a suitable solvent like hot toluene to remove the high-boiling solvent, followed by hexanes.
- Dry the final product under vacuum.

## Biological Activity and Potential Applications

While there is a significant gap in the literature regarding the specific biological evaluation of **8-Fluoro-2-methylquinolin-4-ol**, the broader class of quinoline derivatives is well-known for a wide spectrum of biological activities.<sup>[2]</sup> Fluorination is a common strategy in drug design to enhance potency and metabolic stability.<sup>[2]</sup>

## Inferred Biological Activities

Based on structurally related compounds, **8-Fluoro-2-methylquinolin-4-ol** and its derivatives could be investigated for the following activities:

- **Antifungal Activity:** A structurally related compound, Ipflufenquin (a 7,8-difluoro-2-methylquinoline derivative), is a known fungicide.<sup>[2]</sup> This suggests that **8-fluoro-2-**

**methylquinolin-4-ol** could serve as a scaffold for the development of new antifungal agents.

- **Antibacterial Activity:** The 4-quinolone moiety is a key pharmacophore in many antibacterial agents, such as fluoroquinolone antibiotics.[2] The mechanism of action for some quinoline derivatives involves the inhibition of bacterial DNA gyrase and topoisomerase IV.[5]
- **Anticancer Activity:** Numerous quinoline derivatives have been explored as anticancer agents.[2]
- **Anti-inflammatory and Analgesic Effects:** The quinoline ring is a core structure in compounds possessing anti-inflammatory and analgesic properties.[5]
- **Antimalarial Activity:** The quinoline framework is famously associated with antimalarial drugs like chloroquine.[5]

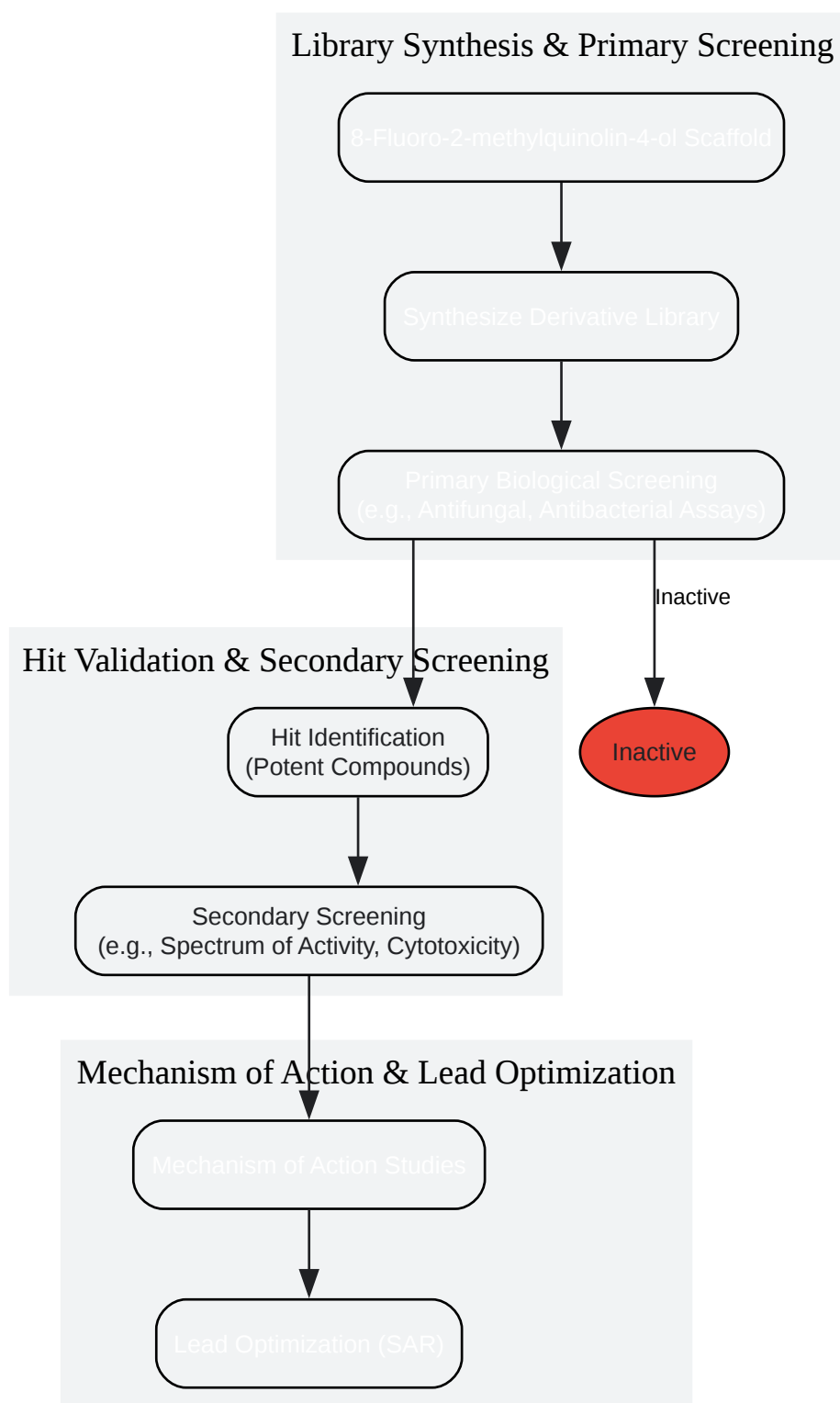
It is important to note that a study on a fluoroquinolone with fluorine at the 8-position showed decreased antibacterial activity and increased cytotoxicity upon UVA irradiation.[6]

## Applications in Materials Science

**8-Fluoro-2-methylquinolin-4-ol** is considered a valuable building block in materials science.[1] Its conjugated molecular structure makes it suitable for the synthesis of dyes used in dye-sensitized solar cells (DSSCs) and organic light-emitting diodes (OLEDs).[1] The presence of multiple functional groups allows for facile chemical modifications to tune the material's electronic and optical properties.[1]

## Proposed Workflow for Biological Screening

For drug development professionals interested in exploring the therapeutic potential of **8-Fluoro-2-methylquinolin-4-ol**, a general workflow for screening is proposed below.



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General workflow for the discovery of bioactive derivatives.

## Conclusion

**8-Fluoro-2-methylquinolin-4-ol** is a versatile fluorinated building block with potential applications in both medicinal chemistry and materials science. While specific biological data for this compound is scarce, the well-documented activities of related fluorinated quinolines suggest that it is a promising scaffold for the development of novel therapeutic agents, particularly in the areas of antifungal and antibacterial research. Further investigation into the synthesis of a diverse library of its derivatives and subsequent biological screening is warranted to fully elucidate its potential. The synthetic protocols and workflows presented in this guide provide a solid foundation for researchers to embark on such studies.

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